

Essential Safety and Operational Guide for 4-Amino-3,5-dibromopyridine

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Compound of Interest

Compound Name: 4-Amino-3,5-dibromopyridine

Cat. No.: B189618

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This guide provides critical safety, handling, and disposal information for **4-Amino-3,5-dibromopyridine**, a compound utilized in advanced scientific research. Adherence to these protocols is essential for ensuring a safe laboratory environment and mitigating potential risks associated with this chemical.

Chemical Profile:

Property	Value
Chemical Name	4-Amino-3,5-dibromopyridine
CAS Number	84539-34-4
Molecular Formula	C ₅ H ₄ Br ₂ N ₂
Molecular Weight	251.91 g/mol
Appearance	Light yellow to yellow to orange powder or crystals[1][2]
Melting Point	165-170 °C

Hazard Summary:

4-Amino-3,5-dibromopyridine is classified as a hazardous substance. Key hazards include:

- Acute Toxicity (Oral): Toxic if swallowed.
- Skin Irritation: Causes skin irritation.[2]
- Serious Eye Damage: Causes serious eye damage.
- Respiratory Irritation: May cause respiratory irritation.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the primary line of defense against potential exposure. The following table summarizes the required PPE.

Protection Level	Equipment	Purpose
Primary Engineering Control	Certified Chemical Fume Hood	To minimize inhalation exposure to dust or vapors.[3]
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles protect against splashes; a face shield offers broader protection, especially when handling larger quantities.[3][4]
Hand Protection	Chemical-Resistant Gloves (Nitrile or Neoprene)	To prevent skin contact. Double-gloving is recommended, with frequent changes.[3][4]
Body Protection	Flame-Resistant Laboratory Coat	To protect skin and personal clothing from contamination.[3]
Foot Protection	Closed-Toe, Chemical-Resistant Shoes	To protect feet from spills and falling objects.[3]
Respiratory Protection	NIOSH-Approved Respirator	Required when working outside of a fume hood or if engineering controls are insufficient to control airborne concentrations.[3][4]

Standard Operating Procedure

A systematic approach to handling **4-Amino-3,5-dibromopyridine** is crucial for safety and experimental integrity.

Step 1: Pre-Handling Preparation

- Risk Assessment: Conduct a thorough risk assessment for the planned experiment.
- PPE Inspection: Ensure all required PPE is available and in good condition.
- Emergency Equipment: Verify that a safety shower, eyewash station, and appropriate fire extinguisher are readily accessible.^[3]
- Fume Hood Verification: Confirm that the chemical fume hood is functioning correctly.

Step 2: Handling the Compound

- Personal Protective Equipment: Don all required PPE as outlined in the table above before entering the handling area.
- Weighing: When weighing the solid compound, use a balance inside the fume hood or in a ventilated balance enclosure to avoid inhalation of dust particles.
- Dissolving: When preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Reactions: Conduct all chemical reactions within a certified chemical fume hood. Ensure all glassware is securely clamped.

Step 3: Post-Handling Procedures

- Decontamination: Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.
- Waste Disposal: Dispose of all waste, including contaminated PPE and empty containers, in appropriately labeled hazardous waste containers.

- PPE Removal: Remove PPE in the correct order to avoid cross-contamination.
- Hygiene: Wash hands thoroughly with soap and water after handling the compound.[\[5\]](#)

Disposal Plan

Proper disposal of **4-Amino-3,5-dibromopyridine** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste: Collect all solid waste, including residual compound and contaminated materials (e.g., weigh boats, filter paper), in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **4-Amino-3,5-dibromopyridine** in a labeled, sealed, and chemically resistant container. Do not mix with incompatible waste streams.
- Contaminated PPE: Dispose of all used PPE, including gloves, lab coats, and shoe covers, as hazardous waste.
- Disposal Method: All waste must be disposed of through the institution's environmental health and safety office or a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain.[\[6\]](#)

Emergency Procedures

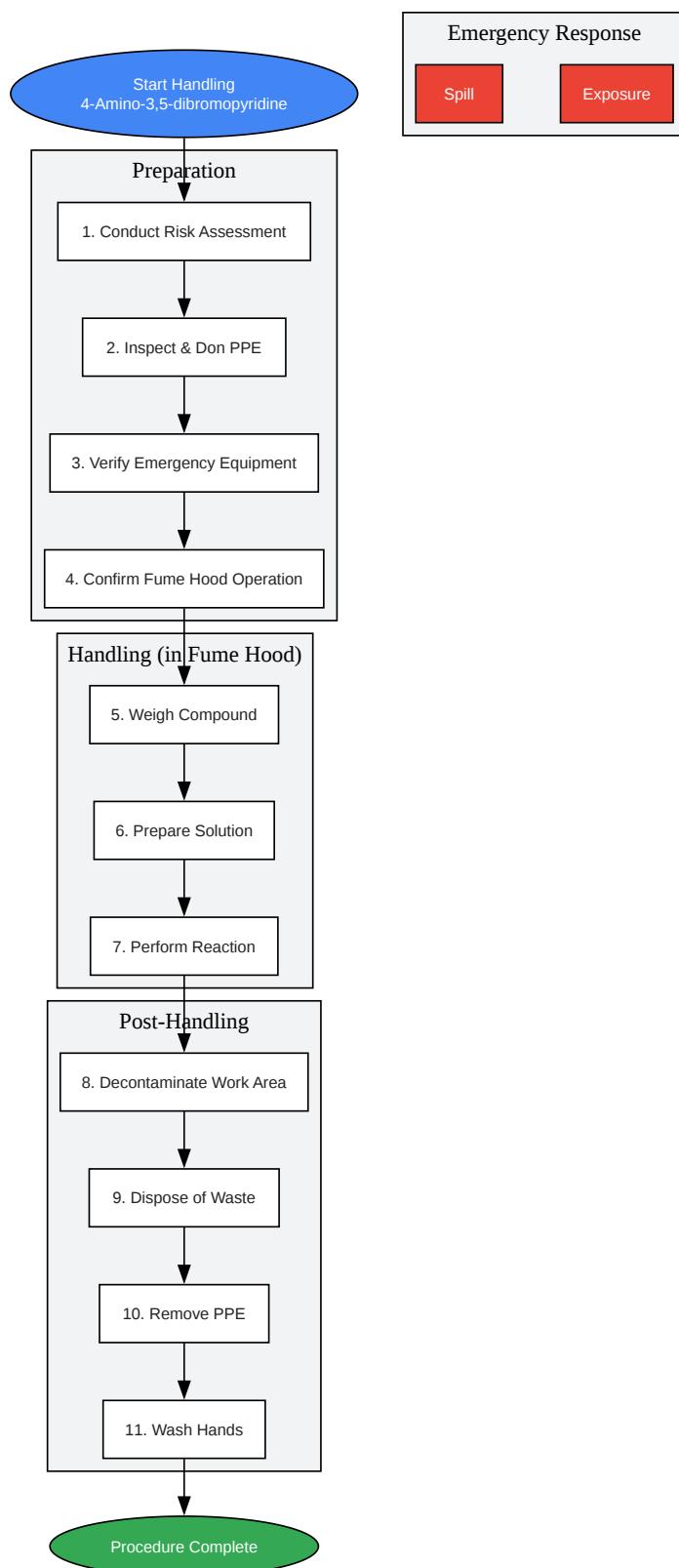
Spill Response:

- Minor Spill (in fume hood):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled hazardous waste container.
 - Decontaminate the area with a suitable solvent.
- Major Spill (outside fume hood):

- Evacuate the laboratory immediately.
- Alert laboratory personnel and the institutional safety office.
- Prevent entry to the contaminated area.
- Await the arrival of trained emergency response personnel.

Exposure Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[7\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[7\]](#)



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Caption: Workflow for handling **4-Amino-3,5-dibromopyridine**.

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